

# Unveiling DL-3-Phenyllactic Acid: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: *DL-3-Phenyllactic acid*

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## Abstract

**DL-3-Phenyllactic acid** (PLA), a naturally occurring alpha-hydroxy acid, has garnered significant attention in the scientific community for its broad-spectrum antimicrobial properties and its potential as a versatile building block in pharmaceutical synthesis. First identified as an antimicrobial agent from *Geotrichum candidum* in 1998, this compound is now known to be produced by a variety of microorganisms, particularly lactic acid bacteria found in fermented foods. Its chiral nature, with the D- and L-enantiomers often exhibiting different biological activities, adds a layer of complexity and opportunity for stereoselective applications. This technical guide provides an in-depth exploration of the discovery, history, and key scientific milestones of **DL-3-Phenyllactic acid**, complete with detailed experimental protocols, quantitative data, and visualizations of its biosynthetic pathway to support researchers and drug development professionals in harnessing its potential.

## Introduction

**DL-3-Phenyllactic acid** (2-hydroxy-3-phenylpropanoic acid) is an organic acid with the chemical formula  $C_9H_{10}O_3$ .<sup>[1][2]</sup> It is structurally characterized by a phenyl group attached to the beta-carbon of lactic acid. This compound exists as a racemic mixture of its two enantiomers, D-3-Phenyllactic acid and L-3-Phenyllactic acid.<sup>[1]</sup> Found in natural sources such as honey and fermented foods, **DL-3-Phenyllactic acid** is a product of phenylalanine metabolism by various microorganisms.<sup>[3][4]</sup> Its significance stems from its notable

antimicrobial activity against a wide range of bacteria and fungi, making it a compound of interest for food preservation and as a potential therapeutic agent.[1][5] Furthermore, its chiral structure makes it a valuable intermediate in the stereoselective synthesis of active pharmaceutical ingredients (APIs).

## History and Discovery

The formal scientific recognition of the antimicrobial properties of phenyllactic acid is a relatively recent development. While the compound itself may have been synthesized earlier, its significance as a bioactive molecule was highlighted in the late 20th century.

Key Historical Milestones:

- 1998: Dieuleveux and colleagues first reported the antibacterial activity of 3-phenyllactic acid, which they isolated from the fungus *Geotrichum candidum*. Their work identified its potential as a natural antimicrobial agent.[1]
- Post-1998: Subsequent research focused on lactic acid bacteria (LAB) as a significant source of phenyllactic acid, particularly in fermented foods. This discovery opened avenues for its use as a natural food preservative.
- 21st Century: The focus of research has expanded to include the differential biological activities of the D- and L-enantiomers, with studies indicating that D-PLA often exhibits stronger antimicrobial effects.[1] The potential of **DL-3-Phenyllactic acid** as a chiral building block in pharmaceutical synthesis has also been increasingly explored.

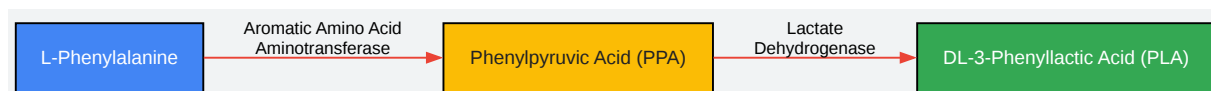
## Physicochemical Properties

A clear understanding of the physicochemical properties of **DL-3-Phenyllactic acid** is essential for its application in research and development.

Property	Value	Reference
Chemical Formula	C <sub>9</sub> H <sub>10</sub> O <sub>3</sub>	[1][2]
Molecular Weight	166.17 g/mol	
Appearance	Off-white crystalline powder	
CAS Number	828-01-3	[2]
Solubility	Soluble in DMSO and dimethylformamide. Limited solubility in PBS (pH 7.2) at approximately 0.2 mg/mL.	[4][6]

## Biosynthesis

**DL-3-Phenyllactic acid** is primarily biosynthesized by microorganisms through the metabolism of the amino acid L-phenylalanine. The key pathway involves the conversion of phenylalanine to phenylpyruvic acid (PPA), which is then reduced to phenyllactic acid. This process is catalyzed by enzymes such as lactate dehydrogenases.



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Caption: Biosynthetic pathway of **DL-3-Phenyllactic acid** from L-phenylalanine.

## Antimicrobial Activity

**DL-3-Phenyllactic acid** exhibits a broad spectrum of antimicrobial activity against both bacteria and fungi. The mechanism of action is believed to involve the disruption of the cell wall and membrane integrity, leading to cell death.[1]

## Antibacterial Activity

Studies have demonstrated the efficacy of **DL-3-Phenyllactic acid** against various Gram-positive and Gram-negative bacteria.

Bacterium	MIC (mg/mL)	Reference
Klebsiella pneumoniae	2.5	[7]
Salmonella enterica	- (63.2% growth reduction)	[8]

Note: MIC values can vary depending on the specific strain, medium, and experimental conditions.

## Antifungal Activity

**DL-3-Phenyllactic acid** is also effective against a range of fungi, including molds and yeasts.

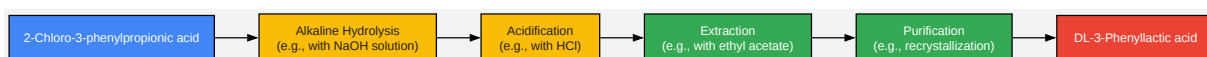
Fungus	MIC (mg/mL)	Reference
Rhizopus sp. and Mucor sp.	180	[9]

## Experimental Protocols

### Chemical Synthesis of DL-3-Phenyllactic Acid

While microbial production is common, chemical synthesis provides a controlled method for obtaining **DL-3-Phenyllactic acid**. A general method involves the hydrolysis of 2-chloro-3-phenylpropionic acid.

Workflow for Chemical Synthesis:



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Caption: General workflow for the chemical synthesis of **DL-3-Phenyllactic acid**.

Detailed Protocol:

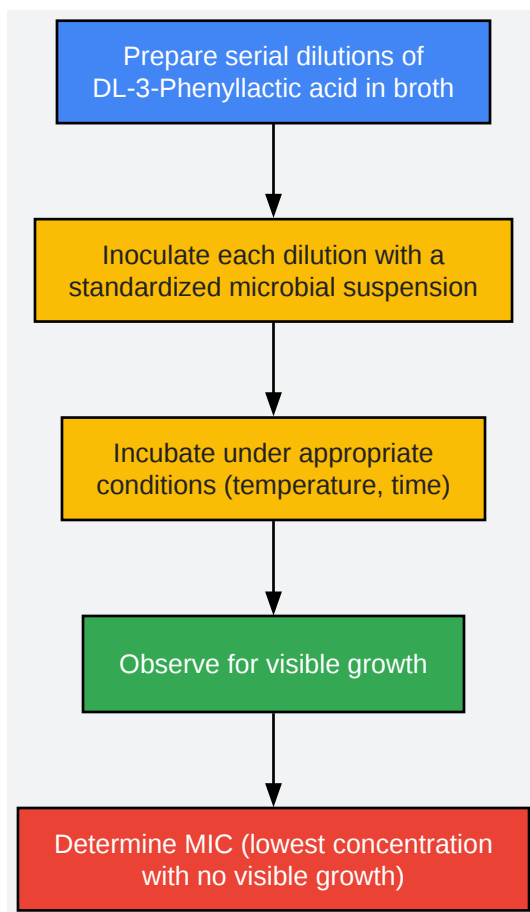
- **Reaction Setup:** Dissolve 2-chloro-3-phenylpropionic acid in an aqueous solution of sodium hydroxide.

- **Hydrolysis:** Heat the mixture under reflux for several hours to facilitate the hydrolysis of the chloro group to a hydroxyl group.
- **Acidification:** After cooling, carefully acidify the reaction mixture with a strong acid, such as hydrochloric acid, to a pH of approximately 2. This will precipitate the **DL-3-Phenyllactic acid**.
- **Extraction:** Extract the product from the aqueous solution using an organic solvent like ethyl acetate.
- **Drying and Concentration:** Dry the organic layer over an anhydrous salt (e.g., sodium sulfate), filter, and evaporate the solvent under reduced pressure.
- **Purification:** Purify the crude product by recrystallization from a suitable solvent system (e.g., water or a mixture of organic solvents) to obtain pure **DL-3-Phenyllactic acid**.

## Determination of Minimum Inhibitory Concentration (MIC)

The MIC of **DL-3-Phenyllactic acid** against a specific microorganism can be determined using the broth microdilution method.

Workflow for MIC Determination:



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## References

- 1. Phenyllactic acid: a potential antimicrobial compound in lactic acid bacteria - MedCrave online [medcraveonline.com]
- 2. (+/-)-3-Phenyllactic acid | C<sub>9</sub>H<sub>10</sub>O<sub>3</sub> | CID 3848 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. medchemexpress.com [medchemexpress.com]
- 4. glpbio.com [glpbio.com]

- 5. Recent research on 3-phenyllactic acid, a broad-spectrum antimicrobial compound - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. cdn.caymanchem.com [cdn.caymanchem.com]
- 7. Antimicrobial activity of phenyllactic acid against Klebsiella pneumoniae and its effect on cell wall membrane and genomic DNA - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
- 9. Antimycotic effect of 3-phenyllactic acid produced by probiotic bacterial isolates against Covid-19 associated mucormycosis causing fungi - PubMed [pubmed.ncbi.nlm.nih.gov]
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